

# BDP R6G NHS ester safety data sheet

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: BDP R6G NHS ester

Cat. No.: B606002

[Get Quote](#)

An In-Depth Technical and Safety Guide to **BDP R6G NHS Ester** for Advanced Bioconjugation

## Introduction

**BDP R6G NHS ester** is a high-performance, amine-reactive fluorescent probe belonging to the borondipyrromethene (BODIPY) class of dyes.<sup>[1][2]</sup> Renowned for their exceptional photostability, high fluorescence quantum yields, and sharp emission spectra, BODIPY dyes are indispensable tools in modern life sciences research.<sup>[3][4]</sup> The BDP R6G variant is spectrally similar to the classic dye Rhodamine 6G, exhibiting bright green fluorescence with little dependence on environmental pH.<sup>[1][5][6]</sup> The N-hydroxysuccinimidyl (NHS) ester moiety makes this reagent highly effective for covalently attaching the fluorophore to primary amines on biomolecules, such as the  $\epsilon$ -amino group of lysine residues in proteins, forming a highly stable amide bond.<sup>[7][8][9]</sup>

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It provides not only the critical safety and handling data typically found in a Safety Data Sheet (SDS) but also delves into the underlying chemical principles, offers field-proven experimental protocols, and presents troubleshooting insights to ensure successful and reproducible bioconjugation outcomes.

## Section 1: Core Chemical, Physical, and Spectral Properties

A thorough understanding of the reagent's properties is the foundation of its effective use. **BDP R6G NHS ester** is typically supplied as a dark-colored solid or crystal and should be handled

with care in a laboratory setting.[2][4]

Property	Value	Source(s)
Chemical Name	2,5-Dioxo-1-pyrrolidiny 3-(4,4-difluoro-5-phenyl-3a,4a-diaza-4-bora-s-indacen-3-yl)propionate	[1][2]
Synonyms	BODIPY® R6G NHS ester, BDP R6G succinimidyl ester	[1][5]
CAS Number	335193-70-9, 1443457-59-7	[1][2]
Molecular Formula	C <sub>22</sub> H <sub>18</sub> BF <sub>2</sub> N <sub>3</sub> O <sub>4</sub>	[1]
Molecular Weight	437.21 g/mol	[1][2]
Appearance	Dark-green or dark-colored crystals/powder	[2][4]
Solubility	Good solubility in anhydrous DMSO and DMF	[2][10]
Excitation Max (λ <sub>ex</sub> )	530 nm	[2]
Emission Max (λ <sub>em</sub> )	548 nm	[2]
Molar Extinction Coeff. (ε)	76,000 L·mol <sup>-1</sup> ·cm <sup>-1</sup>	[2]
Fluorescence Quantum Yield (Φ)	0.96	[2]

## Section 2: Hazard Identification and Safety Protocols

While **BDP R6G NHS ester** is shipped as a non-hazardous chemical for research purposes, it must be handled with appropriate laboratory precautions.[1] This product is strictly for research use only and is not intended for human or veterinary applications.[1][5]

Hazard Class	GHS H-Phrase	Precautionary Measures	Source(s)
Acute Toxicity (Oral)	H303: May be harmful if swallowed	Do not ingest. Wash hands thoroughly after handling. If swallowed, call a POISON CENTER or doctor if you feel unwell.	[5]
Acute Toxicity (Dermal)	H313: May be harmful in contact with skin	Avoid contact with skin. Wear protective gloves and lab coat.	[5]
Acute Toxicity (Inhalation)	H333: May be harmful if inhaled	Avoid breathing dust. Ensure adequate ventilation.	[5]
Eye Damage/Irritation	(Implied, based on related compounds)	Wear safety glasses or goggles. If in eyes, rinse cautiously with water for several minutes.	[11]
Skin Sensitization	(Possible, based on related compounds)	May cause an allergic skin reaction.	[11]

#### Personal Protective Equipment (PPE):

- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or goggles.
- Skin and Body Protection: A standard laboratory coat should be worn.
- Respiratory Protection: For handling large quantities of powder where dust may be generated, a dust mask or respirator is advised.[12]

#### Handling and Storage:

- Handling: Avoid creating dust. Wash hands thoroughly after handling.[12] Keep away from food, drink, and animal feedstuffs.[11]
- Storage: Store in a dry, dark environment.[1] For long-term stability (months to years), store at -20°C and desiccate.[1][2] For short-term storage (days to weeks), 0-4°C is acceptable.[1] Once dissolved in an anhydrous solvent like DMSO, stock solutions can be stored at -20°C for 1-2 months.[10] Protect from prolonged exposure to light.[2]

#### First-Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[11][12]
- If on Skin: Remove contaminated clothing and wash the affected area with soap and water. [12]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[11][12]

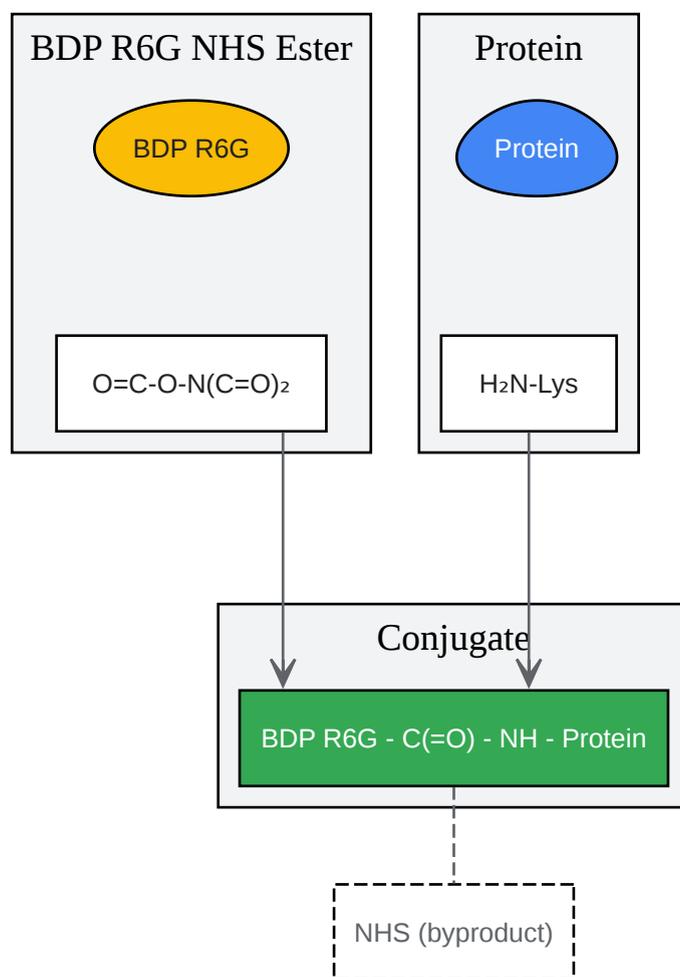
Disposal: Dispose of contents and container in accordance with local, regional, and national regulations, typically through a licensed industrial waste disposal facility.[11]

## Section 3: The Chemistry of Amine-Reactive Labeling

The success of any bioconjugation strategy hinges on understanding the underlying chemical reactions, including the desired pathway and potential side reactions.

### The Primary Reaction: Aminolysis

The reaction between an NHS ester and a primary amine is a nucleophilic acyl substitution.[13] The unprotonated primary amine (e.g., on a lysine side chain) acts as a nucleophile, attacking the carbonyl carbon of the ester. This forms a transient intermediate that collapses, releasing the N-hydroxysuccinimide (NHS) leaving group and forming a stable, covalent amide bond.[7] [9]

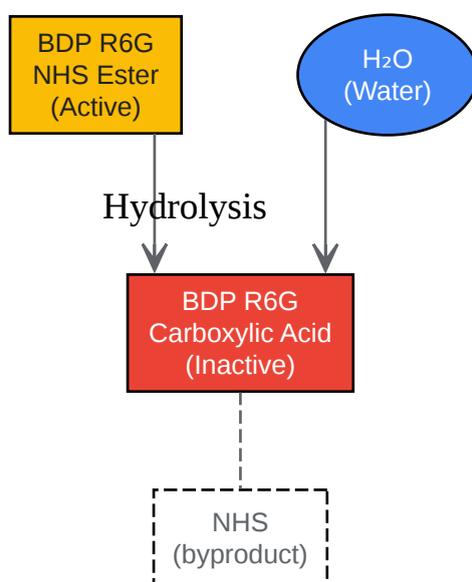


[Click to download full resolution via product page](#)

Caption: Mechanism of aminolysis: **BDP R6G NHS ester** reacts with a primary amine on a protein.

## The Competing Reaction: Hydrolysis

The primary challenge in using NHS esters is their susceptibility to hydrolysis in aqueous solutions.<sup>[14]</sup> A water molecule can also act as a nucleophile, attacking the ester and regenerating the inactive carboxylic acid form of the dye, rendering it incapable of conjugation.<sup>[14][15]</sup> This competition is a critical factor to control.



[Click to download full resolution via product page](#)

Caption: The competing hydrolysis reaction renders the NHS ester inactive.

## Causality: The Critical Role of pH

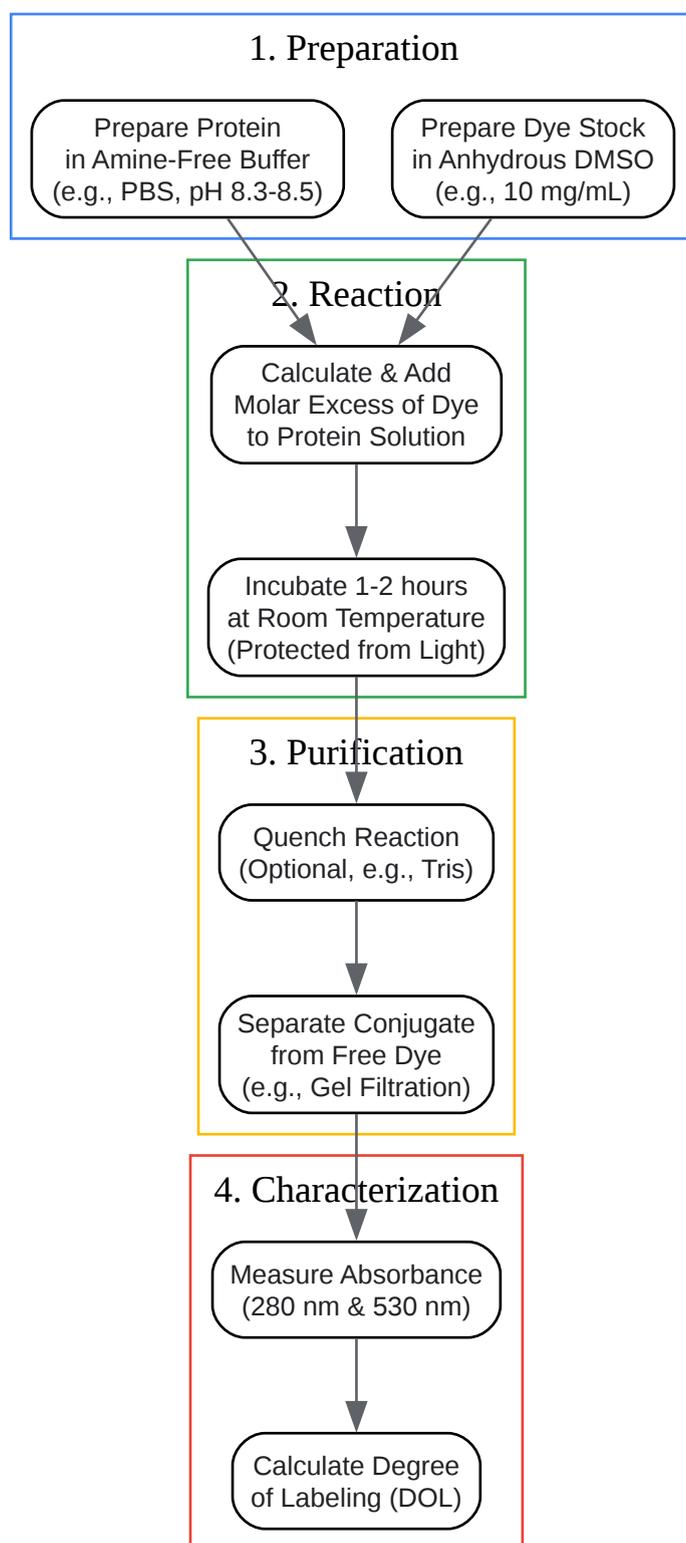
The efficiency of the labeling reaction is a balancing act controlled primarily by pH.[13]

- Low pH (<7.5): Primary amines on proteins are predominantly protonated (R-NH<sub>3</sub><sup>+</sup>). This form is not nucleophilic, and the desired aminolysis reaction will proceed very slowly or not at all.[13][16]
- Optimal pH (8.0 - 8.5): In this range, a sufficient fraction of the amines are deprotonated and nucleophilic (R-NH<sub>2</sub>), allowing for an efficient reaction. While hydrolysis still occurs, the rate of aminolysis is significantly faster, leading to high conjugation yields.[10][15][16]
- High pH (>9.0): The rate of hydrolysis of the NHS ester increases dramatically.[14][15] The half-life of the reagent can drop to mere minutes, meaning most of the dye will be inactivated before it can react with the protein.[13]

pH	Temperature (°C)	Half-life of NHS Ester (Hydrolysis)	Source(s)
7.0	0	4-5 hours	[15]
8.0	4	~1 hour	[13]
8.6	4	10 minutes	[15]
9.0	Room Temp	Minutes	[13]

## Section 4: Experimental Workflow: Protein Labeling Protocol

This section provides a robust, self-validating protocol for labeling an antibody or other protein with **BDP R6G NHS ester**.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. medkoo.com \[medkoo.com\]](https://www.medkoo.com)
- [2. lumiprobe.com \[lumiprobe.com\]](https://www.lumiprobe.com)
- [3. BODIPY FL-NHS ester ≥98% \(HPLC\) | Sigma-Aldrich \[sigmaaldrich.com\]](https://www.sigmaaldrich.com)
- [4. lumiprobe.com \[lumiprobe.com\]](https://www.lumiprobe.com)
- [5. Bodi Fluor™ R6G NHS Ester \[equivalent to Bodipy® R6G, NHS Ester\] | AAT Bioquest \[aatbio.com\]](https://www.aatbio.com)
- [6. Bodi Fluor\(TM\) R6G NHS Ester \(equivalent to Bodipy\(R\) R6G, NHS Ester\) | AAT Bioquest | Biomol.com \[biomol.com\]](https://www.biomol.com)
- [7. glenresearch.com \[glenresearch.com\]](https://www.glenresearch.com)
- [8. biotium.com \[biotium.com\]](https://www.biotium.com)
- [9. Amine-Reactive Crosslinker Overview - Creative Proteomics \[creative-proteomics.com\]](https://www.creative-proteomics.com)
- [10. lumiprobe.com \[lumiprobe.com\]](https://www.lumiprobe.com)
- [11. chemos.de \[chemos.de\]](https://www.chemos.de)
- [12. sirchie.com \[sirchie.com\]](https://www.sirchie.com)
- [13. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [14. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [15. Amine-Reactive Crosslinker Chemistry | Thermo Fisher Scientific - HK \[thermofisher.com\]](https://www.thermofisher.com)
- [16. fluidic.com \[fluidic.com\]](https://www.fluidic.com)
- To cite this document: BenchChem. [BDP R6G NHS ester safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b606002#bdp-r6g-nhs-ester-safety-data-sheet>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)